

Environmental fate and degradation of (+)-3-Carene

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Compound of Interest

Compound Name: (+)-3-Carene

Cat. No.: B1198312

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An In-depth Technical Guide on the Environmental Fate and Degradation of **(+)-3-Carene**

For Researchers, Scientists, and Drug Development Professionals

Introduction

(+)-3-Carene is a bicyclic monoterpene naturally occurring in a variety of plants, notably as a major constituent of turpentine.[1] Its use in fragrances, flavors, and as a chemical intermediate necessitates a thorough understanding of its environmental fate and degradation pathways.[2] [3] This technical guide provides a comprehensive overview of the current scientific knowledge regarding the environmental behavior of **(+)-3-carene**, focusing on its degradation in various environmental compartments, intermedia transport, and potential for bioaccumulation. This document is intended to be a valuable resource for researchers, scientists, and drug development professionals involved in the environmental risk assessment of this compound.

Physicochemical Properties of (+)-3-Carene

A solid understanding of the physicochemical properties of a compound is fundamental to predicting its environmental behavior. Key properties of **(+)-3-carene** are summarized in the table below. Its low water solubility and high octanol-water partition coefficient (log Kow) suggest a tendency to partition into organic matter and biota rather than remaining in the aqueous phase.[3][4]

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₆	[4]
Molecular Weight	136.23 g/mol	[4]
Physical State	Colorless liquid	[4]
Boiling Point	170-172 °C	[3]
Vapor Pressure	3.72 mmHg at 25 °C	[4]
Water Solubility	Insoluble	[3][4]
log Kow (Octanol-Water Partition Coefficient)	4.38	[4]

Environmental Fate and Degradation

The environmental fate of **(+)-3-carene** is governed by a combination of transport and degradation processes, which vary in importance depending on the environmental compartment.

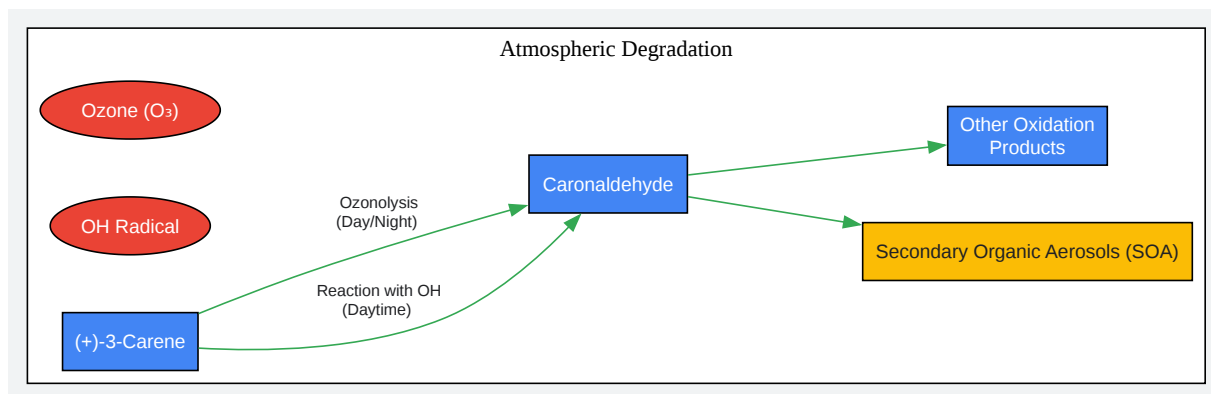
Atmospheric Degradation

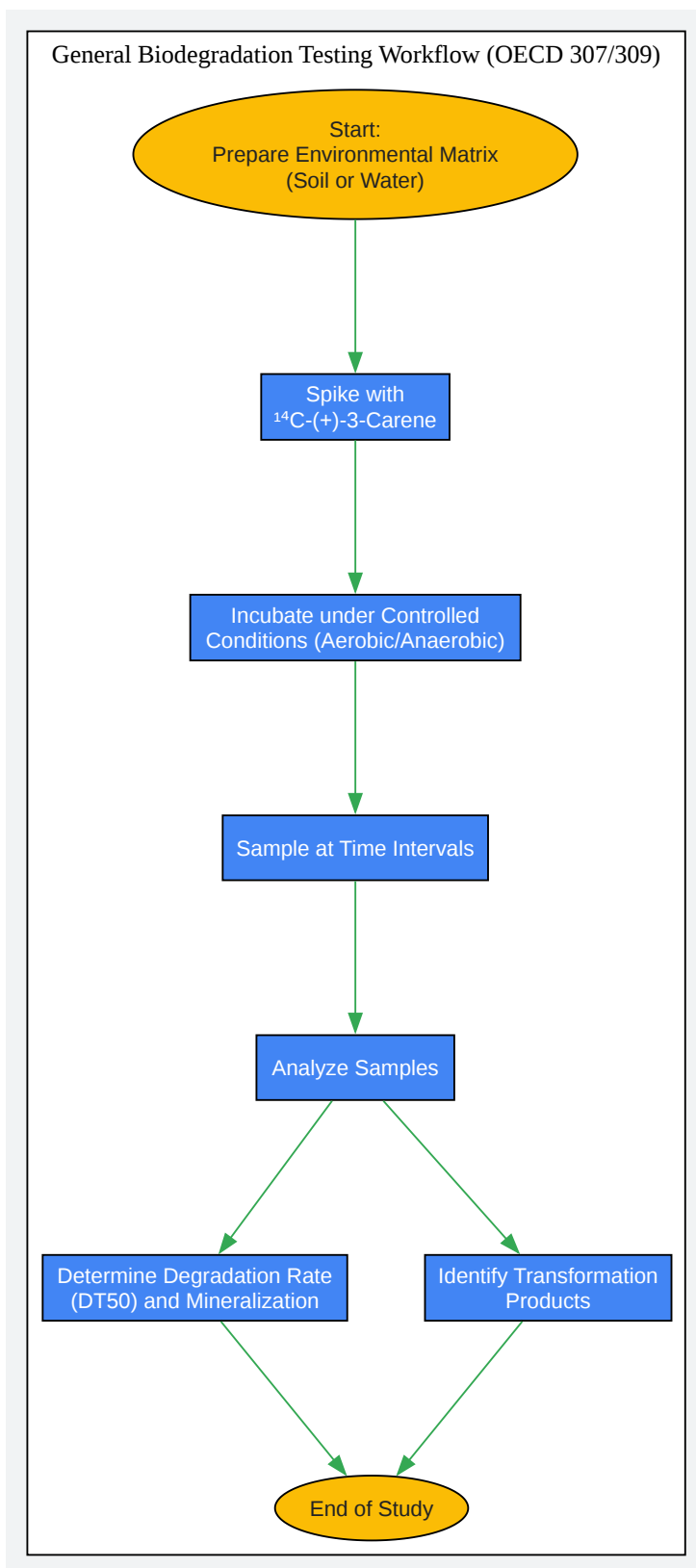
The primary sink for **(+)-3-carene** in the environment is the atmosphere, where it is rapidly degraded by photochemical reactions. The dominant degradation pathways are reactions with hydroxyl radicals (OH) during the day and ozone (O₃) during both day and night.[1]

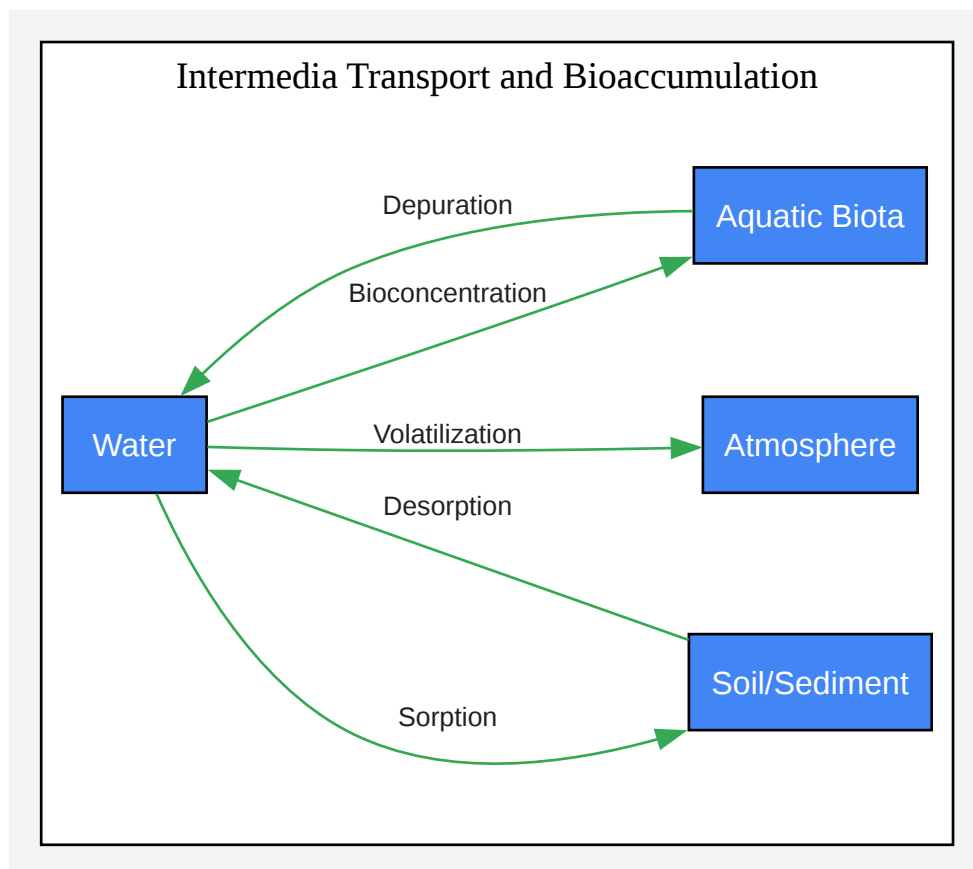
Reaction with Hydroxyl Radicals (OH): The reaction of **(+)-3-carene** with OH radicals is a significant atmospheric degradation pathway. The rate constant for this reaction has been determined to be $(8.0 \pm 0.5) \times 10^{-11} \text{ cm}^3 \text{ s}^{-1}$ at 304 K.[1] One of the main oxidation products from this reaction is caronaldehyde, with a reported yield of 0.30 ± 0.05 .[1]

Reaction with Ozone (O₃): Ozonolysis is another important atmospheric degradation process for **(+)-3-carene**. The rate constant for the reaction with ozone is $(4.4 \pm 0.2) \times 10^{-17} \text{ cm}^3 \text{ s}^{-1}$ at 300 K.[1] The yield of caronaldehyde from this reaction is lower, at 0.06 ± 0.02 .[1] The ozonolysis of Δ^3 -carene also results in the formation of an OH radical with a yield of 0.65 ± 0.10 .[1]

These atmospheric reactions contribute to the formation of secondary organic aerosols (SOA), which can have implications for air quality and climate.







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